

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Massoia Lactone

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Compound of Interest

Compound Name: Massoia Lactone

Cat. No.: B149163

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For laboratory professionals engaged in research and development, ensuring a safe handling environment for chemicals like **Massoia Lactone** is paramount. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans to minimize risks and ensure operational integrity.

Massoia Lactone, a combustible liquid, is known to cause skin and eye irritation and may lead to an allergic skin reaction.[1][2][3] Adherence to the following procedural guidelines is critical for safe handling in a laboratory setting.

Essential Safety and Handling Information

Proper handling and storage are crucial to maintaining the stability and safety of **Massoia Lactone**. Store the chemical in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, or direct sunlight.[4][5]

Property	Data
Chemical Name	5-Hydroxy-2-decenoic acid δ -lactone
CAS Number	54814-64-1
Molecular Formula	C ₁₀ H ₁₆ O ₂
Molecular Weight	168.24 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Creamy, coconut-like
Boiling Point	Not available
Flash Point	> 93.33 °C (> 200.00 °F) TCC
Incompatible Materials	Strong acids, alkalis, and oxidizing agents

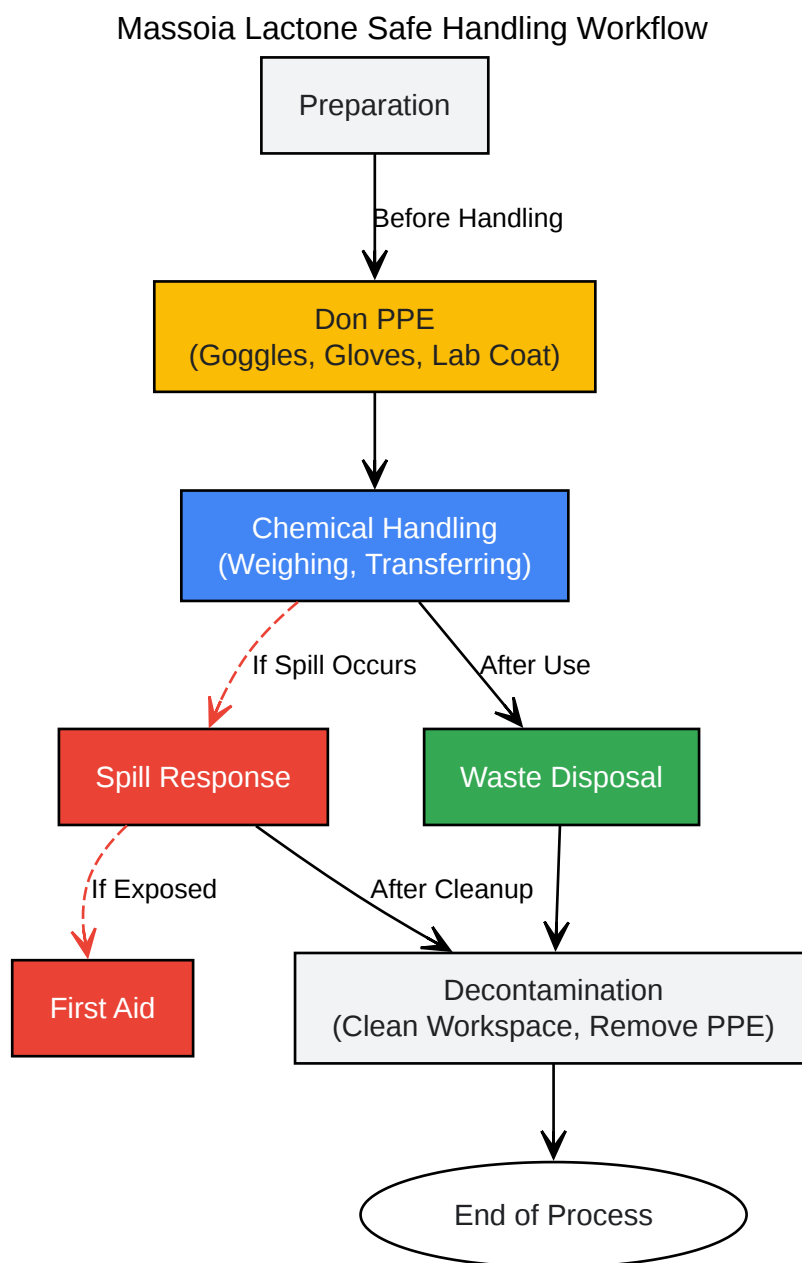
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following equipment should be worn when handling **Massoia Lactone**:

- **Eye and Face Protection:** Always wear safety glasses with side shields or chemical safety goggles that conform to approved government standards.^[6]
- **Hand Protection:** Chemically resistant, impervious gloves such as rubber gloves are required.^{[2][6]} It is crucial to use proper glove removal technique to avoid skin contact. Contaminated gloves should be disposed of immediately after use.
- **Body Protection:** Wear impervious clothing, such as a lab coat or long-sleeved garments, to prevent skin contact.^{[2][4]}
- **Respiratory Protection:** Under normal handling conditions with adequate ventilation, respiratory protection is not required.^[6] However, if there is a risk of inhaling vapors, mists, or in cases of insufficient ventilation, a suitable respirator should be used.^[2]

Procedural Safety Workflow

The following diagram outlines the standard operating procedure for the safe handling of **Massoia Lactone**, from initial preparation to final disposal.



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Massoia Lactone Safe Handling Workflow

Emergency Protocols

Accidental Release Measures

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[6] Remove all sources of ignition.[6] Spills should be contained and soaked up with an inert absorbent material like sand or diatomaceous earth.[1][6] The collected material should then be placed in a suitable, closed container for disposal as hazardous waste.[1][6]

First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure:

- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[6]
- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected skin area with soap and plenty of water for at least 15 minutes.[2] If skin irritation or a rash occurs, get medical advice.[1]
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][6] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek medical attention if irritation persists.[1]
- Ingestion: Do NOT induce vomiting.[6] Rinse the mouth with water and call a physician or poison control center immediately.[6]

Disposal Plan

All waste containing **Massoia Lactone** must be treated as hazardous waste. Dispose of the contents and container in accordance with local, regional, national, and international regulations at an approved waste disposal plant.[4][6] Do not allow the chemical to enter drains or surface water.[7] Contaminated packaging should be handled in the same manner as the substance itself.

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References

- 1. vigon.com [vigon.com]
- 2. shop.perfumersapprentice.com [shop.perfumersapprentice.com]
- 3. prod.adv-bio.com [prod.adv-bio.com]
- 4. Massoia lactone|54814-64-1|MSDS [dcchemicals.com]
- 5. Massoia Lactone | 51154-96-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 6. aurochemicals.com [aurochemicals.com]
- 7. axxence.de [axxence.de]
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